

# Proper Disposal of Tungsten-183: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Tungsten-183

Cat. No.: B082725

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For researchers, scientists, and drug development professionals, the proper management and disposal of all laboratory materials are paramount to ensuring a safe and compliant work environment. While the isotope **Tungsten-183** is, for all practical purposes, considered stable and non-radioactive, it is still a heavy metal.<sup>[1][2][3][4]</sup> Therefore, its disposal must adhere to the guidelines for heavy metal waste to prevent environmental contamination. This guide provides essential safety and logistical information for the proper handling and disposal of **Tungsten-183**.

## Understanding Tungsten-183: Key Characteristics

While some technical sources may cite a very long half-life for **Tungsten-183**, it is not regulated as a radioactive material and does not require specialized radioactive waste disposal procedures.<sup>[5][6][7]</sup> The primary consideration for its disposal is its classification as a heavy metal.

Property	Value
Isotopic Symbol	<sup>183</sup> W
Radioactive Nature	Considered Stable (Not regulated as radioactive) <sup>[1][2][3][4]</sup>
Physical Form in Labs	Metal powder, oxide (WO <sub>3</sub> ), alloys, or in solution
Primary Disposal Concern	Heavy Metal Toxicity

## Immediate Safety and Handling Protocols

Before disposal, it is crucial to handle **Tungsten-183** with the appropriate safety measures to minimize exposure.

Personal Protective Equipment (PPE):

- **Gloves:** Always wear nitrile gloves when handling tungsten compounds.
- **Eye Protection:** Safety glasses or goggles are mandatory.
- **Lab Coat:** A standard lab coat should be worn to protect from spills.
- **Respiratory Protection:** If working with fine powders or creating dust, a respirator may be necessary to prevent inhalation.

Handling Guidelines:

- Handle tungsten and its compounds in a well-ventilated area, preferably within a fume hood, especially when dealing with powders.
- Avoid generating dust.
- Keep tungsten waste containers clearly labeled and sealed.

## Step-by-Step Disposal Procedure

The disposal of **Tungsten-183** should follow a systematic process of identification, segregation, containment, and removal by a certified hazardous waste contractor.

Step 1: Identification and Segregation

- Identify all waste streams containing **Tungsten-183**. This includes unused chemicals, contaminated labware (e.g., weighing boats, pipette tips), and solutions.
- Segregate tungsten waste from other waste streams, particularly from other heavy metals like lead and mercury, to facilitate recycling and proper disposal.<sup>[8]</sup>

## Step 2: Containment

- Solid Waste:
  - Non-sharp solids (e.g., contaminated gloves, wipes): Place in a clearly labeled, sealed, heavy-duty plastic bag.
  - Sharp solids (e.g., contaminated needles, broken glassware): Place in a designated sharps container for heavy metal waste.[8]
  - Powders: Keep in their original, tightly sealed containers whenever possible. If transferring, use a labeled, leak-proof container.
- Liquid Waste:
  - Collect in a dedicated, leak-proof, and chemically resistant container (e.g., a high-density polyethylene bottle) with a secure screw cap.[8]
  - Do not mix different types of liquid tungsten waste (e.g., acidic and basic solutions).

## Step 3: Labeling

- Clearly label all waste containers with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: "**Tungsten-183** Waste" and specify the compound if known (e.g., "Tungsten (VI) Oxide").
  - The physical state of the waste (solid or liquid).
  - The primary hazard (e.g., "Heavy Metal").
  - The date the waste was first added to the container.
  - The name and contact information of the generating researcher or lab.

## Step 4: Storage

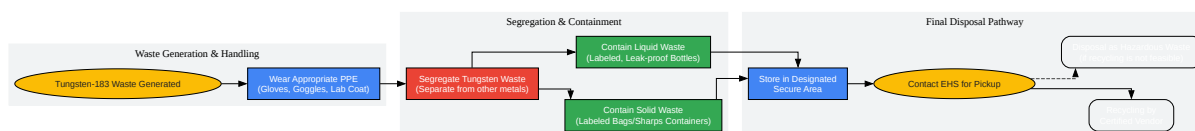
- Store sealed and labeled waste containers in a designated, secure area away from general laboratory traffic.
- Ensure the storage area has secondary containment to capture any potential leaks.

### Step 5: Disposal and Recycling

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not dispose of tungsten waste down the drain or in regular trash.
- Recycling is the preferred method for tungsten disposal.[9][10][11][12] Many companies specialize in the recycling of tungsten scrap, which is more environmentally friendly and cost-effective than landfilling.[9][10][11][12] Your EHS office can provide information on certified recycling vendors.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Tungsten-183** waste in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **Tungsten-183** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Tungsten-183**, upholding the highest standards of laboratory safety and chemical handling.

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